

Essential Safety and Operational Guide for Handling PSB-1114 Tetrasodium

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PSB-1114 tetrasodium	
Cat. No.:	B15568947	Get Quote

Disclaimer: This document provides guidance on the safe handling of **PSB-1114 tetrasodium** based on general laboratory safety principles. A specific Safety Data Sheet (SDS) for this compound was not publicly available at the time of writing. Researchers must conduct a thorough risk assessment before beginning any work and consult with their institution's Environmental Health and Safety (EHS) department.

This guide is intended for researchers, scientists, and drug development professionals to provide essential, immediate safety and logistical information for handling **PSB-1114 tetrasodium**.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific toxicity data for **PSB-1114 tetrasodium** is not available, it should be handled with the standard precautions for a novel chemical compound. The primary routes of exposure are inhalation of dust (if in solid form), skin/eye contact, and ingestion.

Recommended Personal Protective Equipment (PPE)



Equipment	Specifications	Purpose
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes of solutions or contact with powder.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Check for any signs of degradation during use.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from spills.
Respiratory Protection	Generally not required if handling small quantities in a well-ventilated area or if handling pre-dissolved solutions. A dust mask or respirator may be necessary if weighing out larger quantities of powder.	Prevents inhalation of fine particles.

Logistical Information: Storage and Solution Preparation

PSB-1114 tetrasodium is a potent and selective P2Y2 agonist. It is often supplied as a predissolved aqueous solution (e.g., 10mM in water) or as a solid powder.

Storage and Handling of Pre-Dissolved Solutions



Parameter	Recommendation
Storage Temperature	Store at -20°C or -80°C for long-term stability.
Thawing	Thaw on ice to prevent degradation. Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.
Working Concentration	The effective concentration (EC50) is in the micromolar range (e.g., 0.134 µM), meaning only small volumes of the stock solution are typically required for experiments.

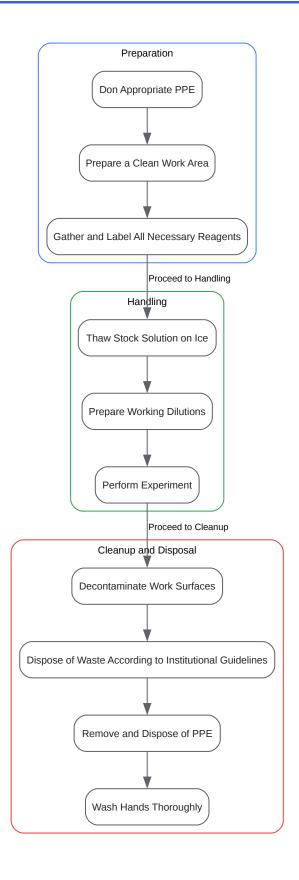
Preparation of Stock Solutions from Powder

Step	Procedure
1. Weighing	Weigh the required amount of PSB-1114 tetrasodium powder in a chemical fume hood or on a balance with a draft shield to minimize dust inhalation.
2. Dissolving	PSB-1114 tetrasodium is soluble in water. Use deionized or distilled water to prepare the stock solution.
3. Storage	Store the stock solution at -20°C or -80°C in clearly labeled, sealed containers.

Experimental Protocols: General Handling Procedures

The following workflow outlines the general steps for safely handling **PSB-1114 tetrasodium** in a laboratory setting.





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Figure 1. A general workflow for the safe handling of **PSB-1114 tetrasodium**, from preparation to cleanup.

Disposal Plan

All waste materials containing **PSB-1114 tetrasodium** should be considered chemical waste.

Waste Type	Disposal Procedure
Contaminated Sharps	Dispose of in a designated sharps container.
Liquid Waste	Collect in a clearly labeled, sealed waste container. Do not pour down the drain.
Solid Waste (e.g., contaminated gloves, tubes)	Dispose of in a designated solid chemical waste container.

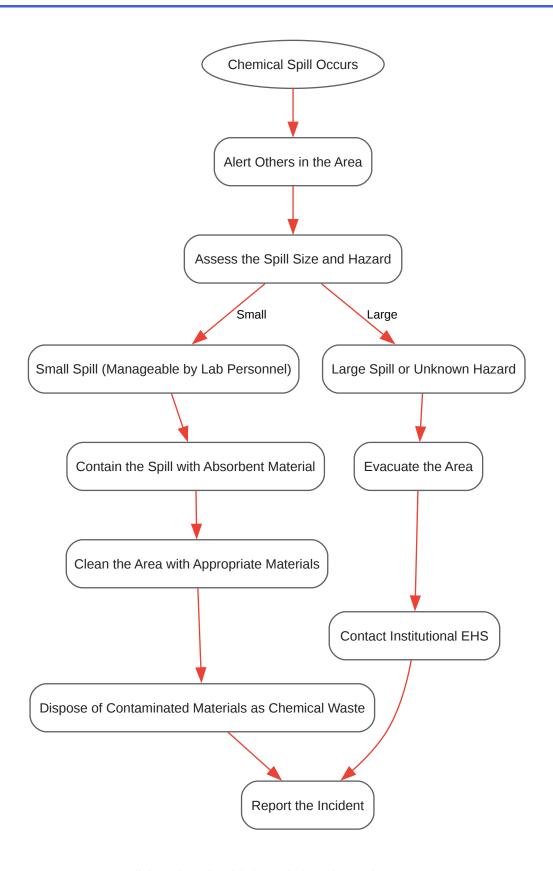
Follow all local and institutional regulations for chemical waste disposal.

Emergency Procedures: Spill and Exposure Response

In the event of a spill or exposure, immediate action is crucial.

Spill Response Plan





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com